

Spectroscopic Profile of Euchrestaflavanone A: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Euchrestaflavanone A*

CAS No.: 80510-05-0

Cat. No.: B3029856

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Euchrestaflavanone A**, a prenylated flavanone with significant biological activities. This document is intended to serve as a detailed reference for researchers engaged in natural product chemistry, pharmacology, and drug development.

Chemical Structure and Origin

Euchrestaflavanone A is a flavonoid with the chemical formula $C_{25}H_{28}O_5$ and the systematic IUPAC name (2S)-5,7-dihydroxy-2-[4-hydroxy-3-(3-methylbut-2-enyl)phenyl]-8-(3-methylbut-2-enyl)-2,3-dihydrochromen-4-one. This compound has been isolated from various medicinal plants, including *Lespedeza davidii*, *Euchresta formosana*, and *Cudrania tricuspidata*. Its structure features a flavanone core with two prenyl groups, which contribute to its distinct spectroscopic and biological properties.

Mass Spectrometry (MS) Data

High-resolution electrospray ionization mass spectrometry (HRESIMS) is a key technique for determining the elemental composition and exact mass of **Euchrestaflavanone A**.

Ion	Calculated m/z	Observed m/z
[M+H] ⁺	409.1964	409.1962

Nuclear Magnetic Resonance (NMR) Spectroscopic Data

The structural elucidation of **Euchrestaflavanone A** is heavily reliant on one-dimensional (¹H and ¹³C) and two-dimensional NMR spectroscopy. The following tables summarize the assigned chemical shifts (δ) in parts per million (ppm) and coupling constants (J) in Hertz (Hz).

¹H NMR Data (500 MHz, CDCl₃)

Position	δ (ppm)	Multiplicity	J (Hz)
2	5.37	dd	12.8, 3.2
3a	3.09	dd	17.2, 12.8
3b	2.80	dd	17.2, 3.2
6	6.04	s	
2'	7.21	d	2.2
5'	6.81	d	8.4
6'	7.11	dd	8.4, 2.2
1''	3.25	d	7.2
2''	5.21	t	7.2
4''	1.76	s	
5''	1.78	s	
1'''	3.32	d	7.2
2'''	5.25	t	7.2
4'''	1.68	s	
5'''	1.67	s	
5-OH	12.05	s	
7-OH	5.51	s	
4'-OH	5.61	s	

¹³C NMR Data (125 MHz, CDCl₃)

Position	δ (ppm)
2	79.1
3	43.4
4	196.8
5	162.2
6	95.8
7	164.8
8	105.9
9	161.5
10	102.9
1'	129.9
2'	127.3
3'	127.8
4'	154.5
5'	115.5
6'	126.8
1"	21.5
2"	122.9
3"	131.5
4"	17.9
5"	25.8
1'''	28.3
2'''	122.5
3'''	132.1

4"	17.9
5"	25.8

Experimental Protocols

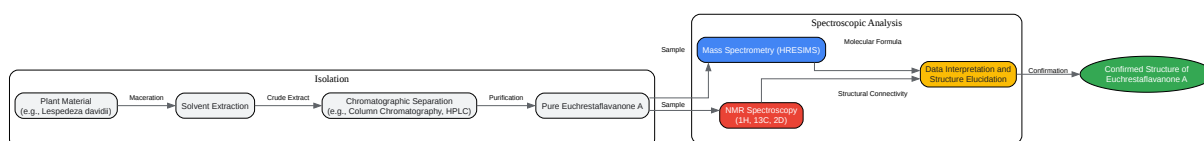
The spectroscopic data presented above were obtained using standard analytical techniques for natural product characterization.

NMR Spectroscopy: ^1H NMR, ^{13}C NMR, and 2D NMR (COSY, HSQC, HMBC) spectra were recorded on a Bruker AV-500 spectrometer operating at 500 MHz for ^1H and 125 MHz for ^{13}C nuclei. Samples were dissolved in deuterated chloroform (CDCl_3), and chemical shifts were referenced to the residual solvent signals (δH 7.26 and δC 77.16).

Mass Spectrometry: High-resolution mass spectra were acquired on a Waters Xevo G2-S QTOF mass spectrometer using an electrospray ionization (ESI) source in positive ion mode. The sample was dissolved in methanol and infused into the mass spectrometer.

Spectroscopic Analysis Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis and structural elucidation of **Euchrestaflavanone A**.



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Figure 1. Workflow for the isolation and spectroscopic characterization of **Euchrestaflavanone A**.

- To cite this document: BenchChem. [Spectroscopic Profile of Euchrestaflavanone A: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3029856/docs#spectroscopic-profile-of-euchrestaflavanone-a-a-technical-guide\]](https://www.benchchem.com/product/b3029856/docs#spectroscopic-profile-of-euchrestaflavanone-a-a-technical-guide)

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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